

In-Depth Technical Guide on N-Nitroso Compounds in Tyrosine Kinase Inhibitors

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Compound of Interest

Compound Name: *N-Nitroso Osimertinib*

Cat. No.: *B16088381*

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For Researchers, Scientists, and Drug Development Professionals

Executive Summary

The emergence of N-nitrosamine impurities in various pharmaceutical products has prompted intense scrutiny from global regulatory bodies and the pharmaceutical industry. These compounds, classified as probable human carcinogens, can form at trace levels during drug substance synthesis, formulation, or storage. Tyrosine kinase inhibitors (TKIs), a cornerstone of targeted cancer therapy, are not immune to this risk due to the prevalence of secondary and tertiary amine moieties in their chemical structures. This technical guide provides a comprehensive review of N-nitroso compounds in TKIs, consolidating available data on their presence, formation mechanisms, risk assessment strategies, and analytical methodologies for their detection and quantification. Detailed experimental protocols and visual workflows are presented to aid researchers and drug development professionals in mitigating the risk of these potentially genotoxic impurities in TKI-based therapeutics.

Introduction to N-Nitrosamines in Pharmaceuticals

N-nitrosamines are organic compounds characterized by a nitroso group ($-N=O$) bonded to an amine. Their presence in pharmaceuticals is a significant safety concern due to their mutagenic

and carcinogenic potential.[1] The discovery of N-nitrosodimethylamine (NDMA) in valsartan in 2018 triggered widespread recalls and led to stringent regulatory guidance from authorities such as the U.S. Food and Drug Administration (FDA) and the European Medicines Agency (EMA).[2]

The formation of N-nitrosamines generally requires a source of a secondary or tertiary amine and a nitrosating agent, such as nitrite salts, under specific conditions (e.g., acidic pH).[3][4] Given that many active pharmaceutical ingredients (APIs), including numerous TKIs, contain secondary or tertiary amine functional groups, they are inherently at risk for the formation of N-nitroso derivatives.

Tyrosine Kinase Inhibitors and Their Susceptibility to N-Nitrosation

Tyrosine kinase inhibitors are a class of targeted therapy drugs that block the action of tyrosine kinase enzymes, which are essential for many cellular processes, including cell growth and division. Dysregulation of these enzymes is a hallmark of many cancers. The chemical structures of many TKIs incorporate secondary or tertiary amine moieties, making them susceptible to nitrosation.

While comprehensive quantitative data on N-nitroso impurities across a wide range of commercial TKI products remains limited in the public domain, the potential for their formation is recognized. N-nitroso derivatives of several TKIs have been identified, and analytical standards for these compounds are commercially available, indicating that they are known entities of concern. These include, but are not limited to:

- N-Nitroso-Imatinib
- N-Nitroso-Sunitinib
- N-Nitroso-Gefitinib[5]
- N-Nitroso-Lapatinib[6][7][8]
- N-Nitroso-Pazopanib[9][10][11]
- N-Nitroso-Axitinib[12][13][14][15][16]

Forced degradation studies, such as the Nitrosation Assay Procedure (NAP) test, are crucial tools for assessing the propensity of a TKI to form N-nitroso impurities under stressed conditions.^{[17][18][19][20]} These studies involve exposing the drug substance to a nitrosating agent under conditions that favor nitrosation to determine if the corresponding N-nitroso derivative is formed.

Quantitative Data on N-Nitroso Compounds in TKIs

Publicly available quantitative data on the levels of N-nitroso compounds in specific TKI drug products is scarce. The following table summarizes the information that could be found regarding a validated analytical method for an N-nitroso derivative of a related kinase inhibitor, tofacitinib, which provides a relevant example of the analytical capabilities for detecting these impurities at trace levels.

Kinase Inhibitor	N-Nitroso Impurity	Matrix	Analytical Method	Linearity Range	LOD	LOQ	Reference
Tofacitinib	N-Nitroso Tofacitinib	Tablets	LC-MS/MS	0.7 - 20.0 ng/mL	0.7 ng/mL	1.0 ng/mL	^{[21][22]} ^[23]

This data demonstrates the sensitivity of modern analytical techniques to detect and quantify N-nitroso impurities at levels relevant to regulatory limits. The lack of extensive published quantitative data for a wider range of TKIs highlights the need for further research and transparency in this area.

Experimental Protocols for N-Nitrosamine Analysis

The detection and quantification of N-nitrosamines in pharmaceutical products require highly sensitive and specific analytical methods, with Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) being the most widely adopted technique.^[2] The following sections provide detailed methodologies for the analysis of N-nitroso compounds in TKIs, based on publicly available information and general best practices.

General Sample Preparation for TKI Tablets

A common approach for extracting N-nitrosamines from solid dosage forms involves the following steps:

- **Sample Comminution:** Crush a sufficient number of tablets to obtain a representative fine powder.
- **Extraction:** Weigh an appropriate amount of the powdered sample into a centrifuge tube and add a suitable extraction solvent (e.g., methanol).
- **Mechanical Agitation:** Vortex the sample to ensure thorough mixing and then shake for an extended period (e.g., 40 minutes) using a mechanical shaker to facilitate the extraction of the analytes.[\[24\]](#)[\[25\]](#)
- **Centrifugation:** Centrifuge the sample at high speed (e.g., 4500 rpm for 15 minutes) to pellet the excipients.[\[24\]](#)[\[25\]](#)
- **Filtration:** Filter the supernatant through a 0.22 μm syringe filter to remove any remaining particulate matter before injection into the LC-MS/MS system.[\[24\]](#)[\[25\]](#)

Validated LC-MS/MS Method for N-Nitroso Tofacitinib in Tablets

The following protocol is adapted from a validated method for the determination of N-Nitroso Tofacitinib in tablets and serves as a valuable template for developing methods for other TKIs.
[\[21\]](#)[\[22\]](#)[\[23\]](#)

Chromatographic Conditions:

- **Column:** Jade C18 (150 x 4.6 mm, 5 μm)
- **Mobile Phase A:** 10 mM ammonium acetate in water, pH 3.2
- **Mobile Phase B:** Acetonitrile
- **Gradient:** A gradient program is utilized.
- **Flow Rate:** 1.0 mL/min

- Injection Volume: 50 μ L[26]
- Column Temperature: 40°C[26]

Mass Spectrometric Conditions:

- Ionization Mode: Electrospray Ionization (ESI) Positive or Atmospheric Pressure Chemical Ionization (APCI) Positive[26]
- Scan Type: Multiple Reaction Monitoring (MRM)
- MRM Transitions for N-Nitroso Tofacitinib:
 - 275.3 -> 149.1
 - 275.3 -> 147.0
 - 275.3 -> 82.1

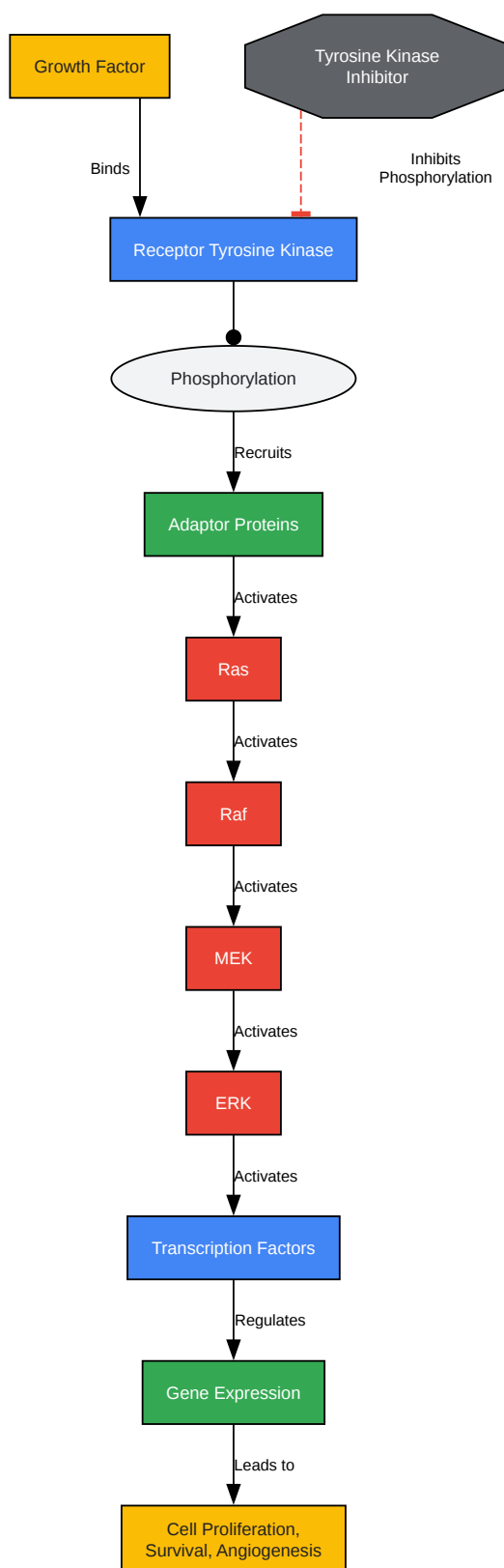
Method Performance:

- Linearity: 0.7 - 20.0 ng/mL ($r^2 = 0.9952$)
- LOD: 0.7 ng/mL
- LOQ: 1.0 ng/mL

Signaling Pathways, Experimental Workflows, and Logical Relationships

Generic Tyrosine Kinase Inhibitor Signaling Pathway

Tyrosine kinase inhibitors function by blocking the signaling pathways that drive cell proliferation and survival. The following diagram illustrates a simplified, generic signaling cascade that is often targeted by TKIs.

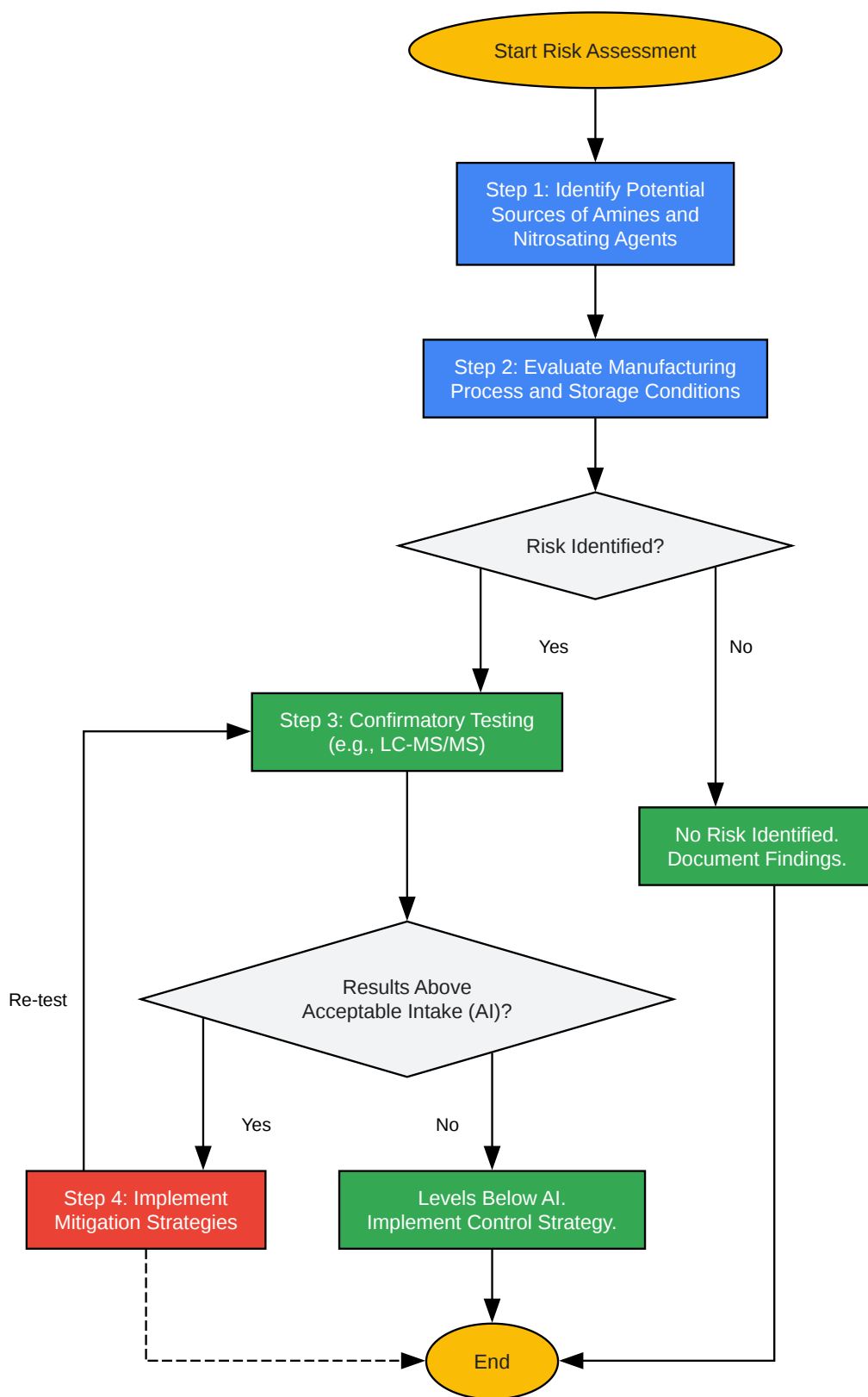


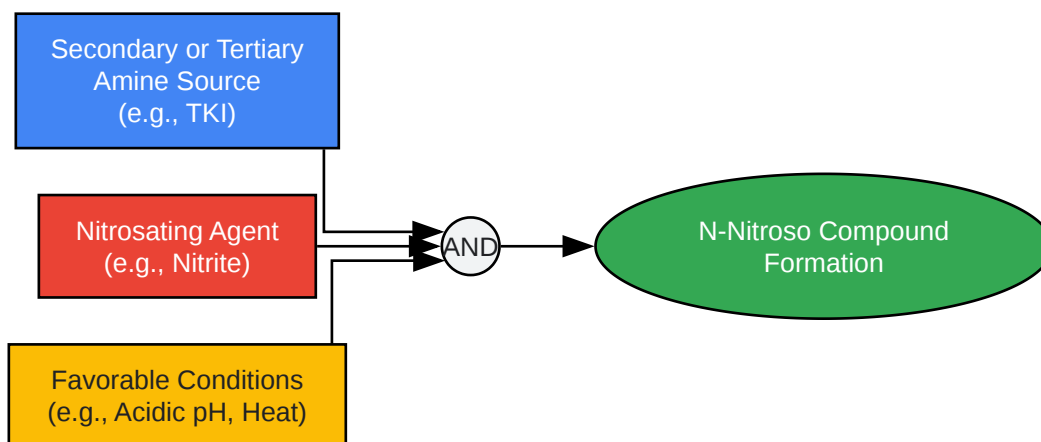
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Caption: A simplified generic signaling pathway targeted by many tyrosine kinase inhibitors.

Workflow for N-Nitrosamine Risk Assessment in TKI Manufacturing

Regulatory agencies mandate a thorough risk assessment to identify and mitigate the potential for N-nitrosamine formation. The following diagram outlines a typical workflow for this process.





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